

The Reaction of Copper Minerals with Cyanide Solutions: A Comparative Analysis

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Compound of Interest

Compound Name: Copper;cyanide

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For researchers, scientists, and drug development professionals, understanding the intricate reactions between copper minerals and cyanide solutions is crucial for a range of applications, from hydrometallurgy to environmental science. This guide provides a comprehensive comparison of the reaction products, supported by experimental data and detailed methodologies.

The interaction of copper minerals with cyanide solutions is a complex process governed by mineralogy, cyanide concentration, pH, and the presence of oxidizing agents. These reactions are central to the cyanidation process used in gold extraction, where the presence of copper minerals can significantly impact efficiency and reagent consumption. The primary products of these reactions are various copper-cyanide complexes, with secondary products such as thiocyanate and cyanate also forming under specific conditions.

Comparison of Reaction Products and Copper Extraction

The solubility of copper minerals in cyanide solutions varies significantly, influencing the extent of reaction and the nature of the resulting products. The following table summarizes the quantitative data on copper extraction for common copper minerals under typical cyanidation conditions.

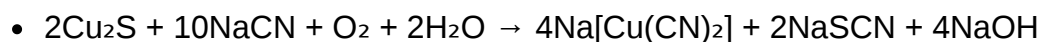
Mineral	Chemical Formula	Copper Extraction (%)	Predominant Copper-Cyanide Complexes	Secondary Products
Chalcocite	Cu ₂ S	High (often >90%)[1]	[Cu(CN) ₂] ⁻ , [Cu(CN) ₃] ²⁻	Thiocyanate (SCN ⁻)
Covellite	CuS	High	[Cu(CN) ₂] ⁻ , [Cu(CN) ₃] ²⁻	Thiocyanate (SCN ⁻)
Bornite	Cu ₅ FeS ₄	High (>90% in warm solution)[2]	[Cu(CN) ₂] ⁻ , [Cu(CN) ₃] ²⁻	Thiocyanate (SCN ⁻)
Chalcopyrite	CuFeS ₂	Low to Moderate (25-32%)[3]	[Cu(CN) ₂] ⁻ , [Cu(CN) ₃] ²⁻	Thiocyanate (SCN ⁻)
Azurite	Cu ₃ (CO ₃) ₂ (OH) ₂	High[1]	[Cu(CN) ₃] ²⁻ , [Cu(CN) ₄] ³⁻	Cyanate (CNO ⁻)
Malachite	Cu ₂ (CO ₃)(OH) ₂	High[1]	[Cu(CN) ₃] ²⁻ , [Cu(CN) ₄] ³⁻	Cyanate (CNO ⁻)

Reaction Pathways and Mechanisms

The dissolution of copper minerals in cyanide solutions involves a series of electrochemical reactions. The specific pathways and the resulting products are dependent on the mineral type.

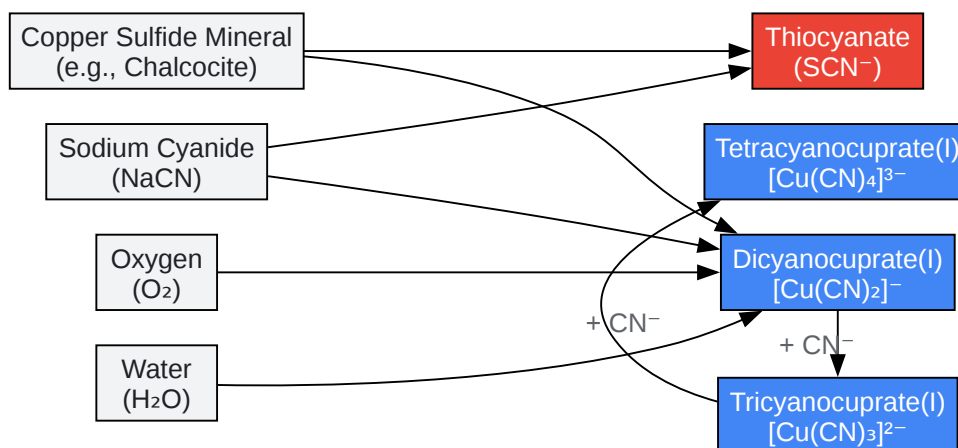
Sulfide Minerals (e.g., Chalcocite, Covellite, Bornite, Chalcopyrite)

The primary reaction for copper sulfide minerals involves the formation of cuprous cyanide complexes and thiocyanate. The general reaction can be represented as:



The formation of various copper-cyanide complexes is dependent on the molar ratio of cyanide to copper.

Reaction pathway for copper sulfide minerals in cyanide solution.



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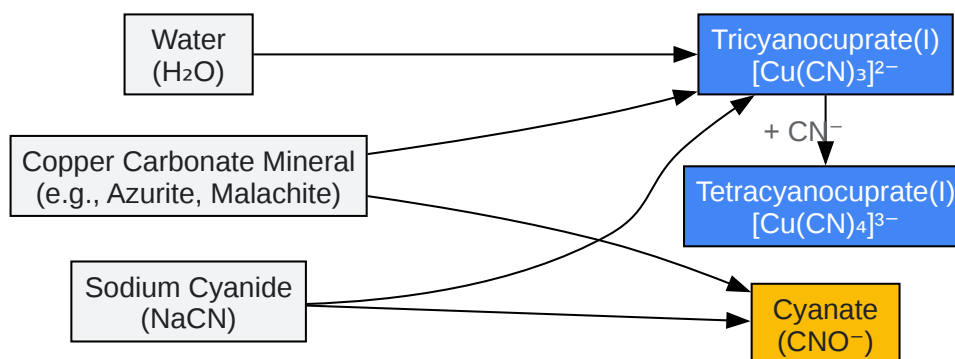
Reaction of copper sulfide minerals with cyanide.

Oxidized Minerals (e.g., Azurite, Malachite)

For oxidized copper minerals such as carbonates, the reaction with cyanide leads to the formation of higher-order copper-cyanide complexes and cyanate. The cupric ions (Cu²⁺) initially present are reduced to cuprous ions (Cu⁺).



Reaction pathway for oxidized copper minerals in cyanide solution.



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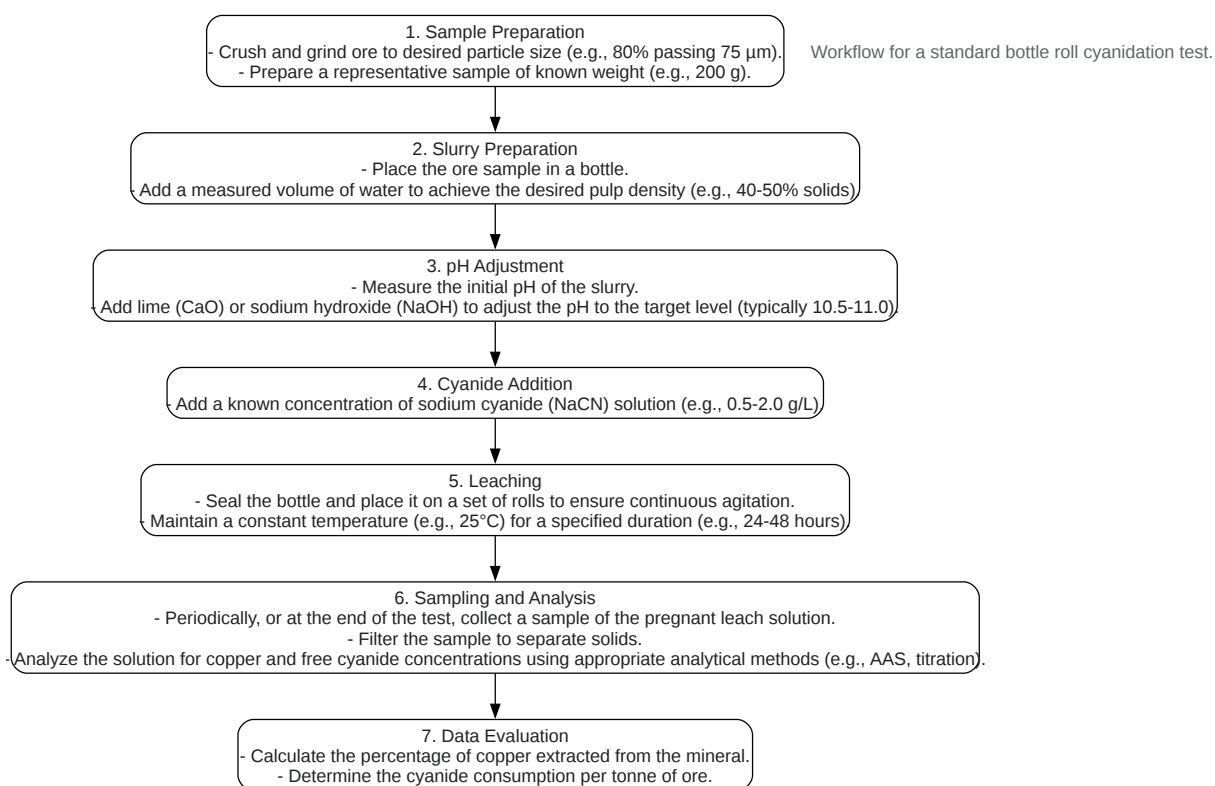
Reaction of oxidized copper minerals with cyanide.

Experimental Protocols

A standardized experimental protocol is essential for obtaining comparable data on the reaction of copper minerals with cyanide solutions. The bottle roll test is a widely used laboratory procedure for this purpose.^{[4][5]}

Standard Bottle Roll Test Protocol

This protocol outlines the key steps for conducting a bottle roll test to determine the leachability of copper minerals in a cyanide solution.



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Standard Bottle Roll Test Workflow.

Key Experimental Parameters:

- **Particle Size:** A finer grind generally increases the surface area available for reaction, leading to higher extraction rates. A common target is 80% passing 75 micrometers.[6]
- **Cyanide Concentration:** The concentration of free cyanide affects the dissolution kinetics and the stability of the copper-cyanide complexes.
- **pH:** Maintaining an alkaline pH (10.5-11.0) is crucial to prevent the formation of toxic hydrogen cyanide (HCN) gas.[6]
- **Dissolved Oxygen:** Oxygen is a necessary oxidant for the dissolution of most sulfide minerals.
- **Temperature:** Higher temperatures can increase the rate of reaction, but also the decomposition of cyanide.
- **Agitation:** Continuous agitation ensures good contact between the mineral particles and the leach solution.

By carefully controlling these parameters and employing standardized analytical techniques, researchers can obtain reliable and comparable data on the reaction products of various copper minerals in cyanide solutions. This information is invaluable for optimizing industrial processes, developing new technologies, and assessing the environmental impact of cyanidation.

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